

Physical and chemical properties of Undecylamine-d23

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Compound of Interest

Compound Name: Undecylamine-d23

Cat. No.: B12315505

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Undecylamine-d23: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Undecylamine-d23 is a deuterated form of undecylamine, a long-chain primary aliphatic amine. In this isotopic variant, 23 of the 25 hydrogen atoms have been replaced with deuterium. This high level of deuteration makes it a valuable tool in various scientific disciplines, particularly in mechanistic studies, metabolic fate determination, and as an internal standard in mass spectrometry-based analyses. Its chemical behavior closely mirrors that of its non-deuterated counterpart, with the notable exception of the kinetic isotope effect, where the stronger carbon-deuterium bond can lead to slower reaction rates in processes involving C-H bond cleavage. This guide provides a detailed overview of the physical and chemical properties, synthesis, and experimental protocols related to **Undecylamine-d23**, leveraging data from its non-deuterated analog where specific data for the deuterated compound is not available.

Physical and Chemical Properties

The physical and chemical properties of **Undecylamine-d23** are expected to be very similar to those of standard undecylamine due to the high degree of isotopic enrichment. The primary

difference will be in the molecular weight.

Property	Value
Molecular Formula	$\text{CD}_3(\text{CD}_2)_{10}\text{NH}_2$
Molecular Weight	194.47 g/mol
Isotopic Enrichment	98 atom % D
Appearance	Colorless to pale yellow liquid[1][2]
Melting Point	15-17 °C[1][2][3][4][5]
Boiling Point	240-242 °C at 760 mmHg; 106-107 °C at 8 mmHg[1][3]
Density	Approximately 0.796 g/mL at 25 °C[1][3][4][5]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol, diethyl ether, and acetone. [1][5]
Flash Point	92 °C (197.6 °F) - closed cup[1][2][3]
pKa (of conjugate acid)	10.63 at 25 °C[1][2]
Refractive Index	1.439 at 20 °C[1][4]

Experimental Protocols

Synthesis of Undecylamine via Reductive Amination of Undecanal

This common method for synthesizing undecylamine can be adapted for the synthesis of **Undecylamine-d23** by using a deuterated undecanal precursor.[5][6]

Materials:

- Undecanal (or its deuterated equivalent)
- Ammonia or another amine source[5]

- Reducing agent (e.g., sodium borohydride, or hydrogen gas with a catalyst like Raney nickel or palladium on carbon)[5][6][7]
- Anhydrous solvent (e.g., ethanol, methanol)[5][6][7]
- Apparatus for inert atmosphere reaction
- Standard laboratory glassware
- Magnetic stirrer and heating mantle

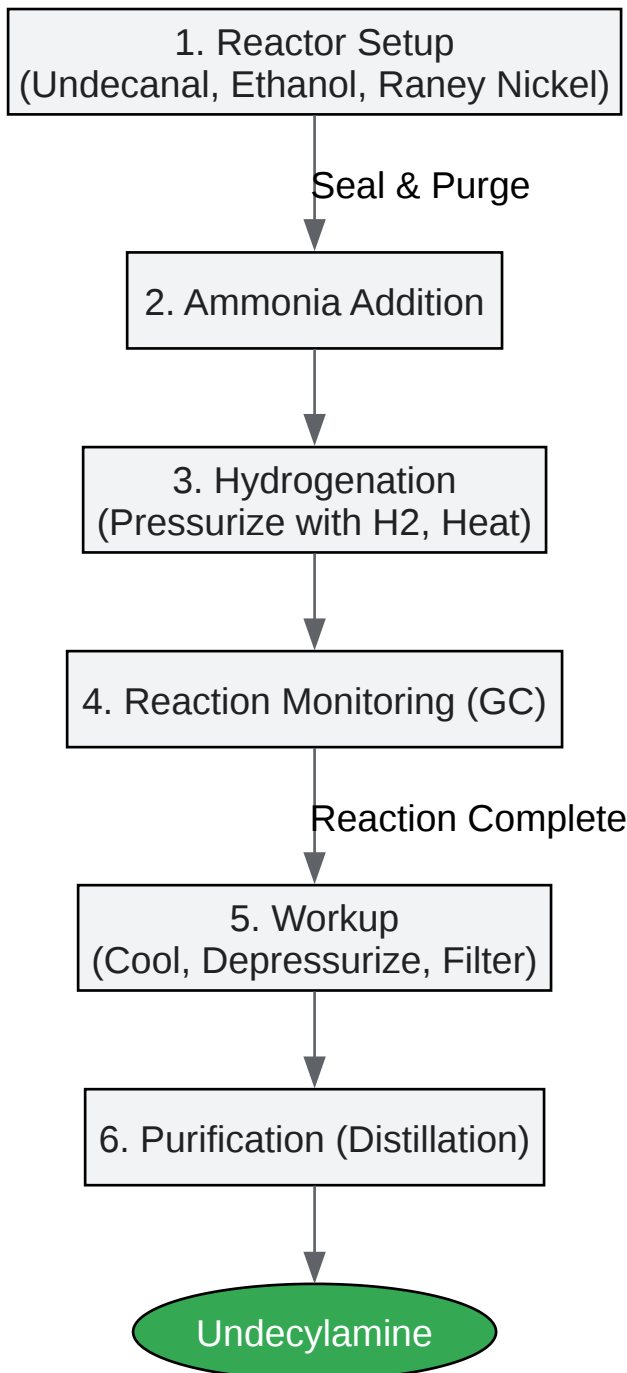
Procedure:

- **Reaction Setup:** In a high-pressure autoclave reactor, charge undecanal (1 equivalent) and ethanol as the solvent. Add a slurry of Raney nickel (5-10% by weight of the undecanal).[6]
- **Ammonia Addition:** Seal the reactor and purge with nitrogen. Introduce liquid ammonia (10-20 equivalents) into the reactor.[6]
- **Hydrogenation:** Pressurize the reactor with hydrogen to the desired pressure (e.g., 80 bar) and heat to the reaction temperature (e.g., 120 °C) with vigorous stirring.[6]
- **Monitoring:** Monitor the reaction progress by taking samples and analyzing for the disappearance of undecanal using gas chromatography (GC).[6]
- **Workup:** Once the reaction is complete, cool the reactor and carefully release the excess pressure. Remove the catalyst by filtration.[6]
- **Purification:** Remove the solvent and excess ammonia by distillation. The crude product is then purified by fractional distillation under reduced pressure to yield undecylamine.[6]

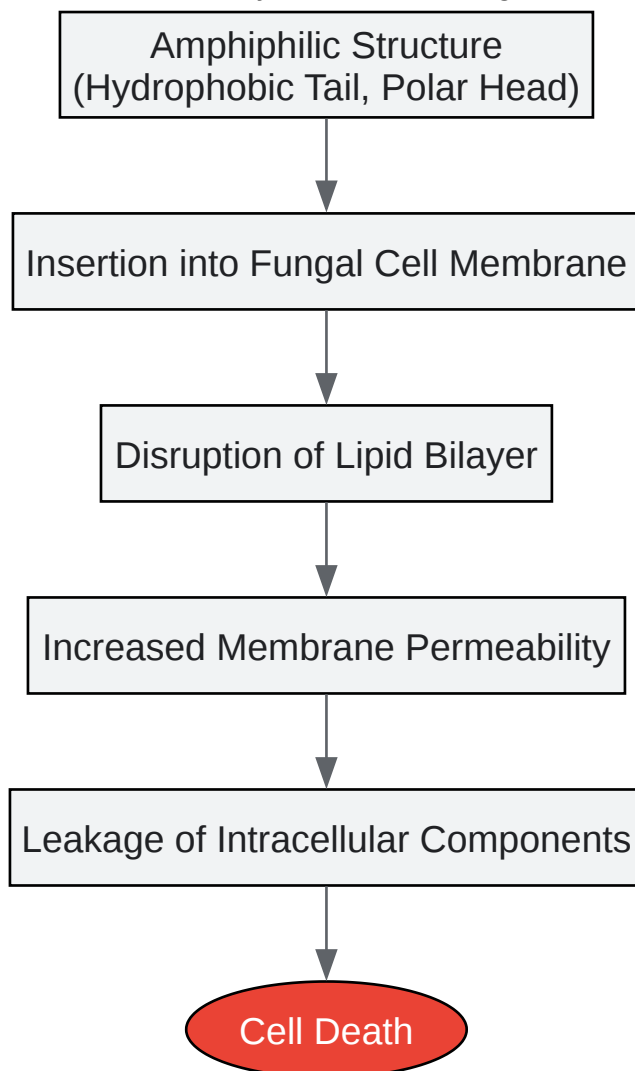
Visualizations

Experimental Workflow: Synthesis of Undecylamine

Workflow for Undecylamine Synthesis via Reductive Amination



Logical Flow of Undecylamine's Antifungal Mechanism



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